

A Comprehensive Technical Guide to Thiomorpholine: Safety, Handling, and Storage

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **thiomorpholine**. The following sections detail the physical and chemical properties, hazard identification, safety protocols, and emergency procedures necessary for working with this compound in a research and development setting.

Chemical and Physical Properties

Thiomorpholine, also known as tetrahydro-1,4-thiazine, is a heterocyclic compound with the chemical formula C₄H₉NS.[1] It is a colorless to light yellow liquid with a piperidine-like odor.[1] [2] Understanding its physical and chemical properties is fundamental to its safe handling.



Property	Value	Source(s)
Molecular Weight	103.19 g/mol	[3]
Boiling Point	169 °C	
Melting Point/Freezing Point	166-168 K (approx107 to -105 °C)	
Density	1.026 g/mL at 25 °C	_
Flash Point	63 °C (145.4 °F) - Closed Cup	_
Solubility	Miscible in water and organic solvents.	
Appearance	Clear, colorless to slightly yellow liquid.	_
Vapor Density	No data available	_
Vapor Pressure	No data available	_

Hazard Identification and Classification

Thiomorpholine is classified as a hazardous substance. It is a combustible liquid and causes severe skin burns and eye damage.

GHS Classification:

• Skin Corrosion/Irritation: Category 1B

• Serious Eye Damage/Eye Irritation: Category 1

• Flammable Liquids: Category 4

NFPA 704 Rating:



Category	Rating	Description
Health (Blue)	3	Short exposure could cause serious temporary or moderate residual injury.
Flammability (Red)	1	Materials that require considerable preheating, under all ambient temperature conditions, before ignition and combustion can occur.
Instability (Yellow)	0	Normally stable, even under fire conditions, and is not reactive with water.
Special (White)	-	No special hazards.

Experimental Protocols for Hazard Determination

The hazard classifications of chemical substances are determined through standardized experimental protocols. The following are summaries of methodologies relevant to the hazards of **thiomorpholine**.

Flash Point Determination

The flash point of a volatile material is the lowest temperature at which its vapors will ignite when given an ignition source.

Methodology (Based on ASTM D93 - Pensky-Martens Closed Cup Tester):

- Apparatus: A brass test cup is filled with the test specimen (thiomorpholine). The cup is
 equipped with a stirring device and a cover with ports for an ignition source and a
 thermometer.
- Procedure: The specimen is heated at a slow, constant rate while being stirred. An ignition source is directed into the cup at regular temperature intervals.



• Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the specimen to ignite.

Acute Oral Toxicity

Acute oral toxicity testing determines the adverse effects that occur after a single oral dose of a substance.

Methodology (Based on OECD Test Guideline 423 - Acute Toxic Class Method):

- Principle: A stepwise procedure using a minimum number of animals (typically rats, and usually females) per step to obtain sufficient information on the acute toxicity to enable classification.
- Procedure: The substance is administered orally to a group of experimental animals at one
 of several fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
- Observation: The presence or absence of compound-related mortality or moribundity in the dosed animals determines the next step, which may involve dosing another group at a higher or lower dose level.
- Endpoint: The test allows for the ranking and classification of the substance based on the observed toxicity.

Skin Corrosion/Irritation

This test evaluates the potential of a substance to cause irreversible skin damage.

Methodology (Based on OECD Test Guideline 431 - In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method):

- Principle: This in vitro method uses a reconstructed human epidermis model which mimics the biochemical and physiological properties of the upper layers of human skin.
- Procedure: The test chemical is applied topically to the surface of the RhE tissue.
- Measurement: After a specific exposure time, cell viability is measured, typically by a colorimetric assay (e.g., MTT assay), and compared to negative controls.



 Classification: A reduction in cell viability below certain thresholds indicates that the substance is corrosive.

Serious Eye Damage/Irritation

This test assesses the potential of a substance to cause tissue damage to the eye.

Methodology (Based on OECD Test Guideline 405 - Acute Eye Irritation/Corrosion):

- Principle: The test substance is applied in a single dose to one of the eyes of an experimental animal (typically an albino rabbit), with the untreated eye serving as a control.
- Procedure: A sequential testing strategy is recommended, starting with a single animal. The degree of eye irritation or corrosion is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours after application).
- Animal Welfare: The use of analgesics and anesthetics is recommended to minimize pain and distress.
- Classification: The severity and reversibility of the observed ocular lesions determine the classification of the substance.

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure safety.

Handling Procedures:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from open flames, hot surfaces, and sources of ignition.

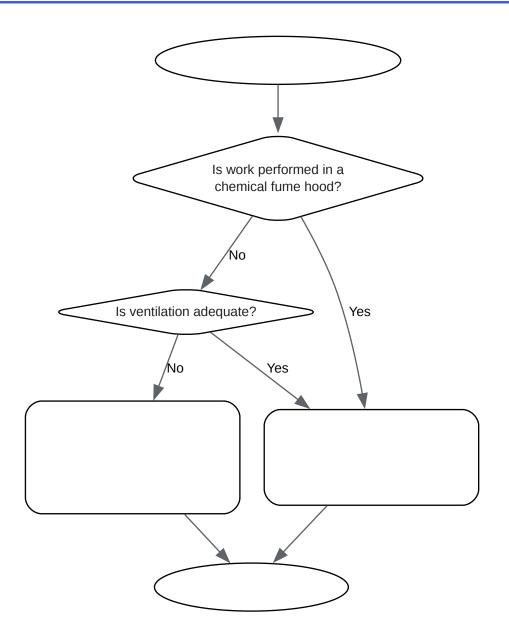


- Handle under an inert gas atmosphere as it is air-sensitive.
- · Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield. Eyewear should comply with OSHA's 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors.
- Footwear: Wear closed-toe shoes.





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Figure 1. Personal Protective Equipment (PPE) Selection Workflow.

First-Aid Measures

In case of exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.



- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

Thiomorpholine is a combustible liquid.

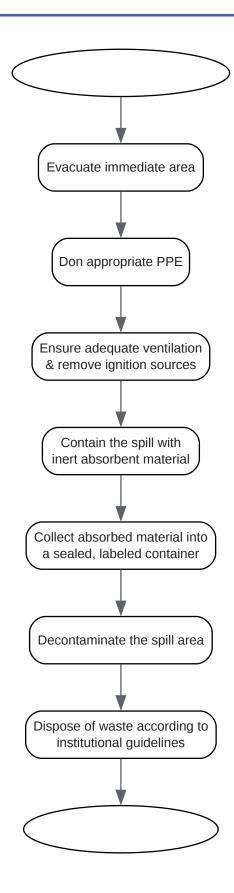
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Thermal decomposition can produce toxic and irritating gases and vapors, including nitrogen oxides, sulfur oxides, and carbon oxides. Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

Prompt and appropriate response to a spill is essential to prevent harm to personnel and the environment.

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation.
 Remove all sources of ignition. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Containment and Cleaning Up: Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal.





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Figure 2. Logical Flow for a **Thiomorpholine** Spill Response.



Storage and Incompatibility

Proper storage conditions are necessary to maintain the integrity of **thiomorpholine** and prevent hazardous reactions.

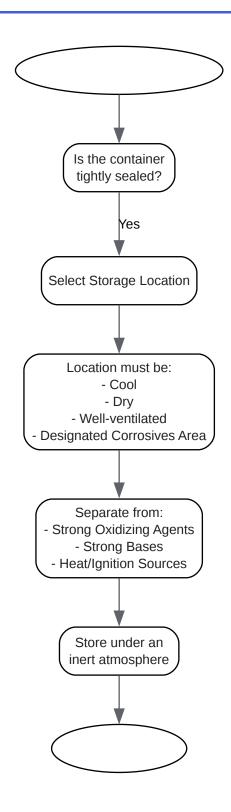
Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from heat, sparks, and open flames.
- Store in a corrosives area.
- Store under an inert atmosphere (e.g., nitrogen or argon) as the material is air-sensitive.

Incompatible Materials:

- Strong oxidizing agents
- Strong bases





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Figure 3. Decision Process for Thiomorpholine Storage.

Disposal Considerations



Waste material should be treated as hazardous waste.

- Dispose of contents and container in accordance with local, regional, and national regulations.
- Do not dispose of into drains or the environment.
- Waste codes should be assigned by the user based on the application for which the product was used.

Conclusion

Thiomorpholine is a valuable compound in research and development, but it poses significant health and safety risks if not handled properly. Adherence to the safety, handling, and storage protocols outlined in this guide is essential for protecting laboratory personnel and the environment. Always consult the most recent Safety Data Sheet (SDS) for **thiomorpholine** before use.

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